

Personal protective equipment for handling 2,3-Dihydroxynaphthalene

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Compound of Interest

Compound Name: 2,3-Dihydroxynaphthalene

Cat. No.: B165439

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Essential Safety and Handling Guide for 2,3-Dihydroxynaphthalene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,3-Dihydroxynaphthalene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identification and Hazards

Property	Value	Reference
CAS Number	92-44-4	[1][2]
Molecular Formula	C ₁₀ H ₈ O ₂	[3][4][5]
Molecular Weight	160.17 g/mol	[6]
Appearance	Off-white to reddish-white powder, crystals, or crystalline powder.[4][5][7]	
GHS Hazard Classifications	Acute toxicity, oral (Category 4), Skin irritation (Category 2), Serious eye damage/eye irritation (Category 1/2), Specific target organ toxicity — single exposure (Category 3), May cause respiratory irritation.[1][6][8]	
Signal Word	Danger or Warning	[1][8]
Hazard Statements	Harmful if swallowed. Causes skin irritation. Causes serious eye damage/irritation. May cause respiratory irritation.[1][6][8][9][10]	

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent exposure.

Protection Type	Specifications	Citations
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary.	[8][11]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with chemical-impermeable gloves that have been inspected prior to use. Contaminated leather items should be destroyed.	[8][10][11]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A dust mask of type N95 (US) is recommended.	[8]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area is well-ventilated, and an eyewash station and safety shower are readily accessible.[11]
 - Read the Safety Data Sheet (SDS) thoroughly before starting any work.
 - Wear all required PPE as specified in the table above.[8]
- Handling:
 - Avoid the formation of dust and aerosols.[8] Use non-sparking tools.[8]
 - Weigh and handle the substance in a designated area, such as a chemical fume hood.

- Avoid all personal contact, including inhalation.[\[10\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[10\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)[\[10\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[8\]](#)[\[10\]](#)
 - Keep containers securely sealed and protected from physical damage.[\[10\]](#)
 - Store away from incompatible materials such as strong bases, acid anhydrides, acid chlorides, and oxidizing agents.[\[3\]](#)[\[4\]](#)
 - The substance is air and light-sensitive; store under argon or an inert gas.[\[3\]](#)[\[10\]](#)

Emergency and First Aid Measures

Immediate action is crucial in case of accidental exposure.

Exposure Route	First Aid Procedure	Citations
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.	[4][8][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation occurs.	[8][9][10]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][8][9][10]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.	[3][9]

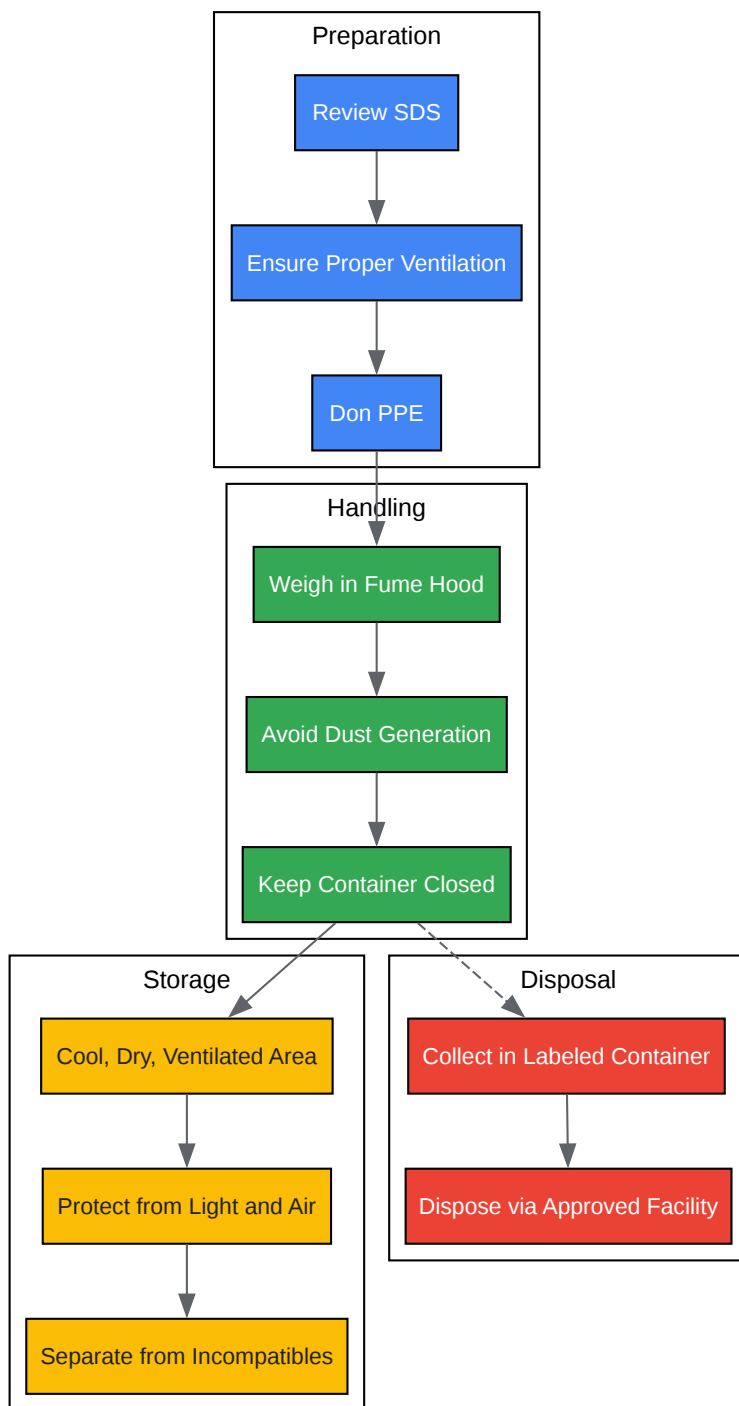
Disposal Plan

- Waste Collection:
 - Collect waste material in a suitable, labeled, and closed container.[8]
 - Contaminated materials, including PPE, should be treated as hazardous waste.

- Disposal Method:
 - Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations.[\[1\]](#)[\[3\]](#)[\[8\]](#) Do not allow the chemical to enter drains.
[\[8\]](#)

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 2,3-Dihydroxynaphthalene

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